

Dibutoxymethane: A Versatile Green Solvent for Cosmetic Formulations

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Compound of Interest

Compound Name: Dibutoxymethane

Cat. No.: B1583069

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Introduction

Dibutoxymethane, also known by its INCI name, is an acetal solvent gaining prominence in the cosmetics industry as a high-performance, environmentally friendly alternative to traditional solvents.[1][2] Its favorable safety profile, coupled with its versatile functions as a solvent, cleansing agent, and surfactant, makes it a valuable ingredient in a wide range of personal care products.[1][3][4] This document provides detailed application notes and protocols for the use of **dibutoxymethane** in cosmetic formulations, targeted at researchers, scientists, and drug development professionals.

Key Properties and Advantages

Dibutoxymethane is a colorless liquid with a mild, fruity odor.[5] It is characterized as a non-flammable and non-toxic solvent, and because it contains no halogens, it is classified as a "green solvent".[1][2] Its primary advantages in cosmetic formulations include:

- **Excellent Solubilizer:** **Dibutoxymethane** is an effective solvent for a variety of lipophilic substances commonly used in cosmetics, including silicones, waxes, mineral, vegetable, and essential oils, as well as perfumes and UV filters.[1]
- **Superior Degreasing Power:** It exhibits a greater degreasing power than d-limonene and other dearomatic hydrocarbons, making it a potent cleansing agent.[1][2]

- **Favorable Safety Profile:** It is noted for being less irritating than many other cosmetic ingredients.[6]
- **Environmental Responsibility:** As a halogen-free and biodegradable solvent, it aligns with the growing demand for sustainable and eco-friendly cosmetic ingredients.[7]

Physicochemical Properties

A summary of the key physicochemical properties of **dibutoxymethane** is presented in the table below for easy reference.

Property	Value	Reference(s)
INCI Name	Dibutoxymethane	[1]
CAS Number	2568-90-3	[1]
Appearance	Colorless to pale yellow clear liquid	[3]
Odor	Mild, fruity	[5]
Boiling Point	179.20 °C @ 760.00 mm Hg	[3]
Flash Point	62 °C	[5]
Vapor Pressure	1.289000 mmHg @ 25.00 °C (est)	[3]
Solubility in Water	304.9 mg/L @ 25 °C (est)	[3]
Solubility in Organics	Soluble in alcohol	[3]
logP (o/w)	2.706 (est)	[3]

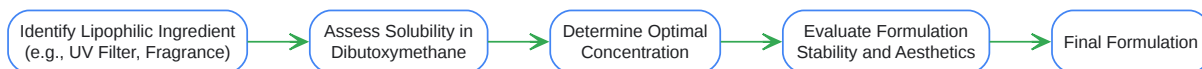
Applications in Cosmetics

Dibutoxymethane's versatile properties lend it to a variety of applications within the cosmetics industry:

Solvent Systems

Dibutoxymethane serves as an excellent solvent for incorporating active ingredients, fragrances, and UV filters into cosmetic formulations. Its ability to dissolve a wide range of lipophilic materials makes it particularly useful in the formulation of sunscreens, perfumes, and color cosmetics.

Logical Workflow for Solvent Selection:



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Caption: Workflow for incorporating lipophilic ingredients using **Dibutoxymethane**.

Cleansing Products

With its high degreasing power, **dibutoxymethane** is an effective cleansing agent in products such as facial cleansers, makeup removers, and hand cleansing gels.[6] It can efficiently remove oils, waxes, and other residues from the skin without causing excessive irritation.[6]

Emulsions and Surfactant Systems

Dibutoxymethane is also listed with emulsifying and surfactant functions, suggesting its utility in creating stable oil-in-water or water-in-oil emulsions.[3]

Experimental Protocols

While specific quantitative performance data in cosmetic formulations is not widely published, the following protocols provide a general framework for utilizing **dibutoxymethane** in a laboratory setting. Researchers should optimize concentrations based on the specific requirements of their formulation.

Protocol 1: Solubility Assessment of a UV Filter

Objective: To determine the solubility of a solid UV filter (e.g., Avobenzone) in **dibutoxymethane**.

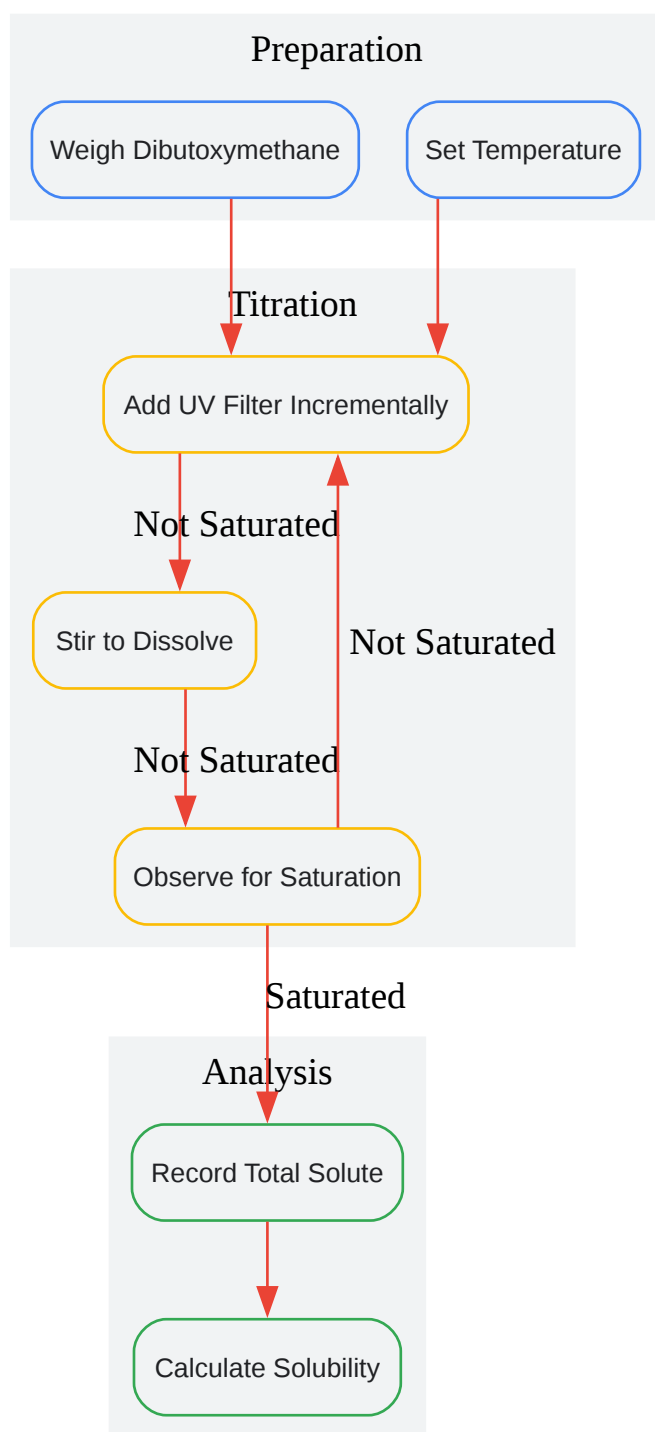
Materials:

- **Dibutoxymethane**
- Solid UV filter (e.g., Avobenzone)
- Magnetic stirrer and stir bars
- Analytical balance
- Beakers
- Temperature-controlled water bath

Procedure:

- Weigh 10 g of **dibutoxymethane** into a beaker.
- Place the beaker on a magnetic stirrer within a temperature-controlled water bath set to 25°C.
- Incrementally add a known weight of the UV filter (e.g., 0.1 g) to the beaker while stirring.
- Allow the mixture to stir for a set period (e.g., 30 minutes) after each addition to ensure complete dissolution.
- Continue adding the UV filter until saturation is reached (i.e., solid particles remain undissolved).
- Record the total weight of the UV filter dissolved to calculate the solubility in g/100g of **dibutoxymethane**.
- Repeat the procedure at elevated temperatures (e.g., 40°C, 50°C) to assess the effect of temperature on solubility.

Experimental Workflow for Solubility Assessment:



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Caption: Step-by-step workflow for assessing the solubility of a cosmetic ingredient.

Protocol 2: Preparation of a Simple Oil-in-Water (O/W) Emulsion

Objective: To evaluate the potential of **dibutoxymethane** as a co-emulsifier or solvent in a basic O/W emulsion.

Materials:

- **Dibutoxymethane**
- Light mineral oil
- A nonionic emulsifier (e.g., Cetearyl Alcohol)
- Deionized water
- Homogenizer
- Beakers
- Heating plate

Procedure:

- **Oil Phase Preparation:** In a beaker, combine 10% light mineral oil, 2% cetearyl alcohol, and 5% **dibutoxymethane**. Heat to 75°C while stirring until all components are melted and uniform.
- **Water Phase Preparation:** In a separate beaker, heat 73% deionized water to 75°C.
- **Emulsification:** Slowly add the water phase to the oil phase while homogenizing at a moderate speed.
- **Cooling:** Continue homogenization while allowing the emulsion to cool to room temperature.
- **Evaluation:** Assess the resulting emulsion for its stability, viscosity, and sensory characteristics.

Safety and Regulatory Information

Dibutoxymethane is generally considered to have a good safety profile with low toxicity.[8] However, as with any chemical, it is essential to handle it in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves and safety glasses. For detailed safety information, always refer to the manufacturer's Safety Data Sheet (SDS).

Conclusion

Dibutoxymethane presents a compelling option for cosmetic formulators seeking a high-performance, green solvent. Its excellent solubilizing and cleansing properties, combined with a favorable safety and environmental profile, make it a versatile ingredient for a new generation of cosmetic products. Further research to quantify its performance in various cosmetic systems will undoubtedly expand its application in the industry.

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